

Best practices for dissolving and storing SI-109

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Compound of Interest

Compound Name: SI-109

Cat. No.: B2909905

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Application Notes and Protocols for SI-109

For Researchers, Scientists, and Drug Development Professionals

Introduction

SI-109 is a potent and selective small molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3). It specifically targets the SH2 domain of STAT3, thereby preventing its dimerization, nuclear translocation, and subsequent transcriptional activity. Given the critical role of the STAT3 signaling pathway in cell proliferation, survival, and differentiation, and its dysregulation in various cancers and inflammatory diseases, **SI-109** serves as a valuable tool for researchers investigating these processes. These application notes provide best practices for the dissolution and storage of **SI-109** to ensure its stability and optimal performance in downstream applications.

Data Presentation

Storage and Stability of SI-109

Form	Storage Temperature (°C)	Recommended Duration	Special Conditions
Solid (Lyophilized Powder)	-20	Up to 3 years	Store desiccated and protected from light.
Stock Solution (in DMSO)	-80	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (in DMSO)	-20	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Working Solutions (in Aqueous Buffer)	4	Use within 24 hours	Prepare fresh from stock solution before each experiment.

Experimental Protocols

Protocol for Dissolution of SI-109

Objective: To prepare a high-concentration stock solution of **SI-109** in a suitable solvent for subsequent dilution into aqueous media for in vitro and in vivo studies.

Materials:

- **SI-109** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

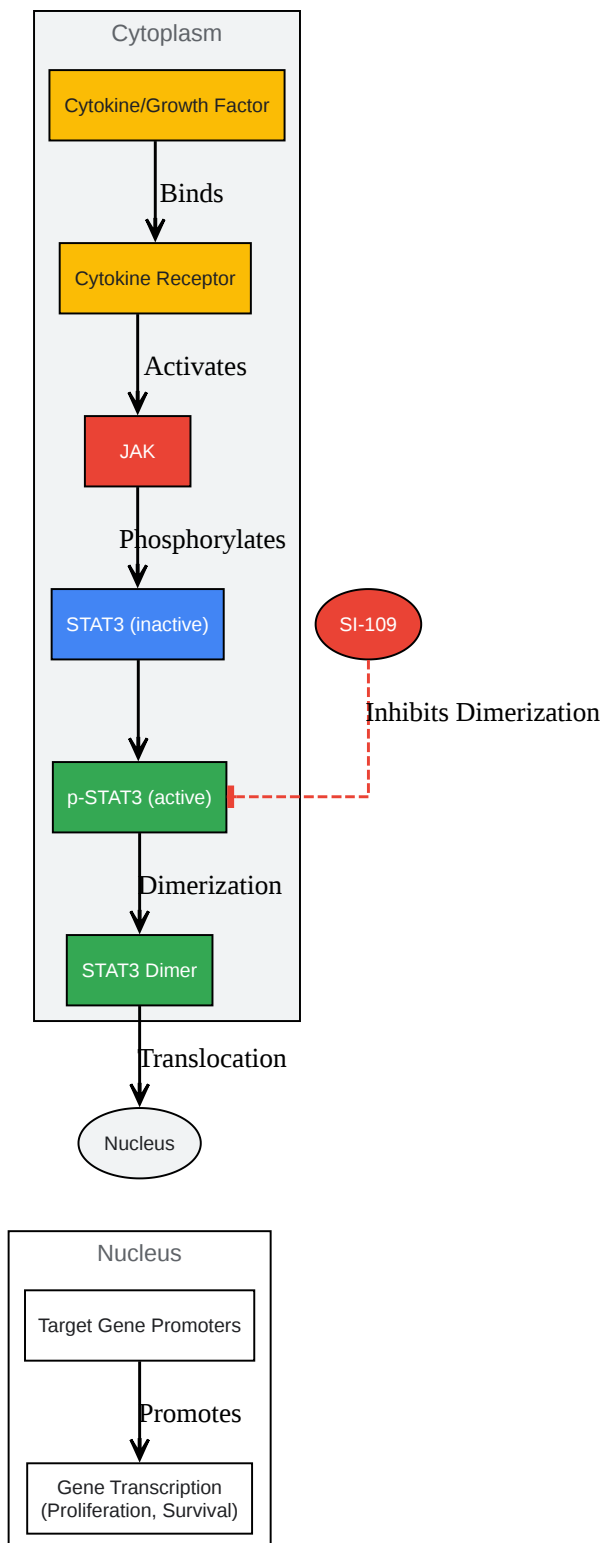
Procedure for Preparing a 10 mM Stock Solution:

- **Pre-weighing Preparation:** Before opening, briefly centrifuge the vial of lyophilized **SI-109** to ensure all the powder is at the bottom.
- **Solvent Addition:** Based on the molecular weight of **SI-109**, calculate the volume of DMSO required to achieve a 10 mM stock solution. For example, for 1 mg of **SI-109** with a molecular weight of 500 g/mol, you would add 200 μ L of DMSO.
- **Dissolution:** Carefully add the calculated volume of anhydrous DMSO to the vial of **SI-109**.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C for a few minutes may aid in dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term storage (see table above).

Note on Aqueous Solutions: **SI-109** has limited solubility in aqueous buffers. For cell-based assays, it is recommended to dilute the DMSO stock solution directly into the cell culture medium to the desired final concentration immediately before use. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

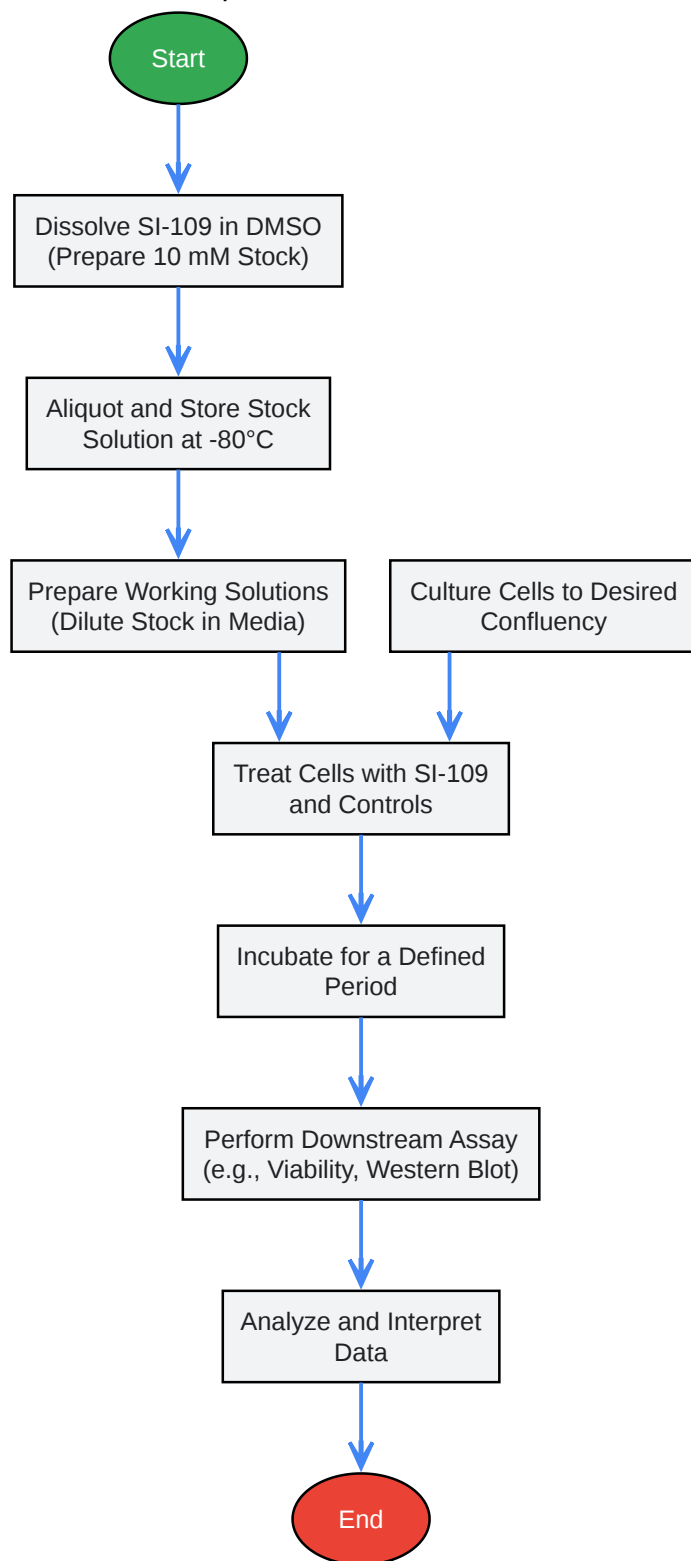
Mandatory Visualization

STAT3 Signaling Pathway and Inhibition by SI-109

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Caption: STAT3 signaling pathway and the inhibitory action of **SI-109**.

General Experimental Workflow for SI-109



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Caption: A general workflow for utilizing **SI-109** in cell-based experiments.

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